

Synthesis of 2-Phenylthiazolidine: An Application Note and Detailed Protocol

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Compound of Interest

Compound Name: 2-Phenylthiazolidine

CAS No.: 4569-82-8

Cat. No.: B1205856

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive, step-by-step protocol for the synthesis of **2-Phenylthiazolidine**, a heterocyclic compound of interest in medicinal chemistry and drug development. The synthesis involves the condensation reaction of 2-aminoethanethiol (cysteamine) and benzaldehyde.

Introduction

Thiazolidine derivatives are a class of heterocyclic compounds that have garnered significant attention in the field of medicinal chemistry due to their diverse pharmacological activities. **2-Phenylthiazolidine**, a fundamental scaffold within this class, serves as a versatile building block for the synthesis of more complex molecules with potential therapeutic applications. The synthesis described herein is a straightforward and efficient method for producing this valuable compound in a laboratory setting.

Reaction Scheme

The synthesis proceeds via the reaction of the primary amine and thiol groups of 2-aminoethanethiol with the carbonyl group of benzaldehyde, leading to the formation of the five-membered thiazolidine ring.

Chemical Equation:

Experimental Protocol

Materials and Reagents:

Reagent/Material	Molecular Formula	Molar Mass (g/mol)	Quantity
Benzaldehyde	C ₇ H ₆ O	106.12	10.0 mmol, 1.06 g, 1.02 mL
2-Aminoethanethiol (Cysteamine)	C ₂ H ₇ NS	77.15	10.0 mmol, 0.77 g
Ethanol (95%)	C ₂ H ₅ OH	46.07	20 mL
Diethyl ether	(C ₂ H ₅) ₂ O	74.12	For extraction and washing
Anhydrous Sodium Sulfate	Na ₂ SO ₄	142.04	For drying
Celite	-	-	For filtration

Equipment:

- Round-bottom flask (50 mL)
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle or oil bath
- Separatory funnel (100 mL)

- Rotary evaporator
- Büchner funnel and filter flask
- Melting point apparatus
- Standard laboratory glassware

Procedure:

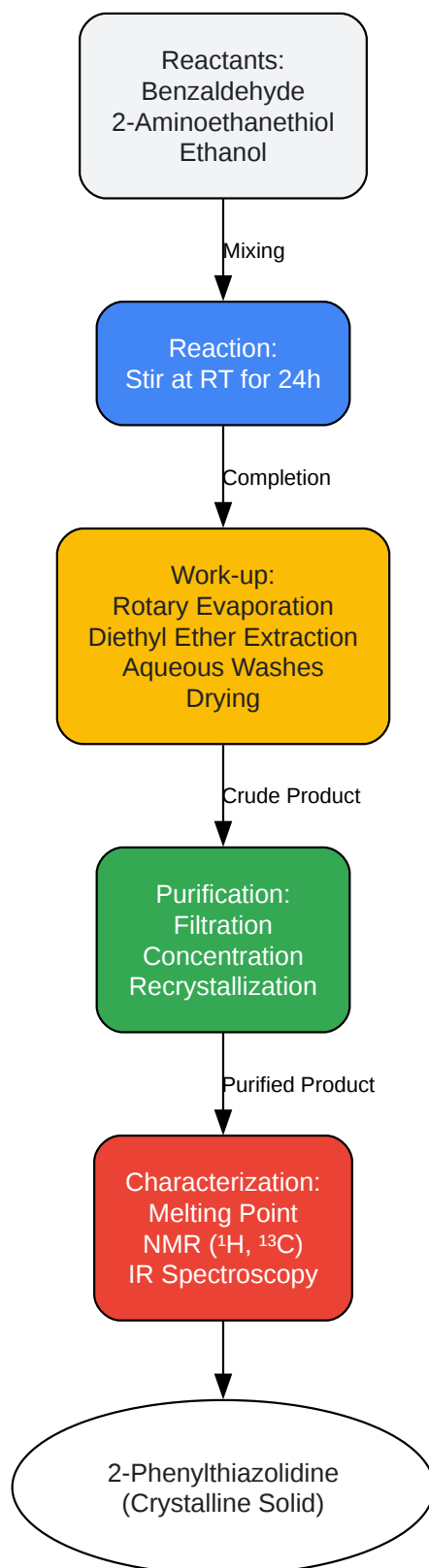
- **Reaction Setup:** In a 50 mL round-bottom flask equipped with a magnetic stir bar, dissolve 1.06 g (10.0 mmol) of benzaldehyde in 10 mL of 95% ethanol.
- **Addition of 2-Aminoethanethiol:** To the stirred solution, add 0.77 g (10.0 mmol) of 2-aminoethanethiol dropwise at room temperature.
- **Reaction:** Stir the resulting mixture at room temperature for 24 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:**
 - After the reaction is complete, remove the ethanol under reduced pressure using a rotary evaporator.
 - Dissolve the residue in 50 mL of diethyl ether.
 - Wash the organic layer sequentially with 2 x 20 mL of saturated aqueous sodium bicarbonate solution and 2 x 20 mL of brine.
 - Dry the organic layer over anhydrous sodium sulfate.
- **Purification:**
 - Filter the drying agent through a pad of Celite.
 - Concentrate the filtrate under reduced pressure to obtain the crude product.

- Purify the crude product by recrystallization from a suitable solvent such as ethanol or a mixture of hexane and ethyl acetate to yield **2-Phenylthiazolidine** as a crystalline solid.
- Characterization:
 - Determine the melting point of the purified product.
 - Obtain ^1H NMR, ^{13}C NMR, and IR spectra to confirm the structure of the synthesized compound.

Data Presentation

Parameter	Value
Yield	Typically 70-85%
Melting Point	65-68 °C
Appearance	White to off-white crystalline solid
^1H NMR (CDCl_3 , 400 MHz) δ (ppm)	7.25-7.45 (m, 5H, Ar-H), 5.55 (s, 1H, N-CH-S), 3.20 (t, $J = 6.4$ Hz, 2H, N-CH $_2$), 2.95 (t, $J = 6.4$ Hz, 2H, S-CH $_2$), 2.10 (br s, 1H, NH)
^{13}C NMR (CDCl_3 , 100 MHz) δ (ppm)	142.5 (Ar-C), 128.6 (Ar-CH), 128.2 (Ar-CH), 126.8 (Ar-CH), 70.1 (N-CH-S), 54.2 (N-CH $_2$), 34.5 (S-CH $_2$)
IR (KBr, cm^{-1}) ν	3280 (N-H stretch), 3050 (Ar C-H stretch), 2920, 2850 (Aliphatic C-H stretch), 1600, 1490, 1450 (Ar C=C stretch)

Experimental Workflow



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Caption: Workflow for the synthesis and characterization of **2-Phenylthiazolidine**.

Safety Precautions

- All manipulations should be performed in a well-ventilated fume hood.
- Personal protective equipment (PPE), including safety goggles, a lab coat, and gloves, must be worn at all times.
- Benzaldehyde is a combustible liquid and an irritant. Avoid inhalation and contact with skin and eyes.
- 2-Aminoethanethiol has a strong, unpleasant odor and is harmful if swallowed or in contact with skin. Handle with care.
- Diethyl ether is extremely flammable. Ensure there are no open flames or ignition sources nearby.
- Consult the Safety Data Sheets (SDS) for all chemicals before use.

This protocol provides a reliable and reproducible method for the synthesis of **2-Phenylthiazolidine**, a key intermediate for further chemical exploration and drug discovery endeavors. The detailed steps and characterization data will be valuable for researchers in the fields of organic synthesis and medicinal chemistry.

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